

Application Notes and Protocols: Preparation of Thymalfasin Solution for Injection

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Compound of Interest

Compound Name: *Thymalfasin*

Cat. No.: *B15566226*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Thymalfasin** solution for injection from lyophilized powder. The guidelines are intended for research and drug development applications and emphasize procedures to ensure the stability, sterility, and biological activity of the reconstituted product.

Thymalfasin, a synthetic 28-amino acid polypeptide identical to human thymosin alpha 1, is a potent immunomodulator.^{[1][2]} It is supplied as a sterile, white, lyophilized (freeze-dried) powder to ensure long-term stability.^{[3][4]} Proper reconstitution is a critical step to ensure the integrity of the peptide for experimental use.

Data Presentation

The quantitative data related to **Thymalfasin** properties, reconstitution, and storage are summarized in the tables below.

Table 1: Physicochemical Properties of **Thymalfasin**

Property	Description
Alternate Names	Thymosin alpha 1, TMSA, Zadaxin
Appearance	Sterile Filtered White lyophilized (freeze-dried) powder[3]
Molecular Formula	C ₁₂₉ H ₂₁₅ N ₃₃ O ₅₅
Molecular Mass	3108.32 Daltons

| Amino Acid Sequence | Ac-Ser-Asp-Ala-Ala-Val-Asp-Thr-Ser-Ser-Glu-Ile-Thr-Thr-Lys-Asp-Leu-Lys-Glu-Lys-Lys-Glu-Val-Val-Glu-Glu-Ala-Glu-Asn-OH |

Table 2: Recommended Reconstitution Parameters

Parameter	For Clinical Simulation (e.g., Zadaxin)	For General Research Use
Typical Vial Content	1.6 mg Thymalfasin, 50 mg mannitol, sodium phosphate buffer	1.0 mg Thymalfasin (may have no additives)
Recommended Diluent	1.0 mL Sterile Water for Injection	Sterile 18 MΩ-cm H ₂ O or sterile PBS
Reconstitution Volume	1.0 mL	To a concentration of ≥100 µg/mL
Final Concentration	1.6 mg/mL	Variable (e.g., 1 mg/mL)

| Dissolution Aids | Gentle swirling | Gentle swirling; ultrasonic bath if needed |

Table 3: Storage and Stability of **Thymalfasin**

Form	Condition	Temperature	Duration	Recommendations
Lyophilized Powder	Long-term	$\leq -18^{\circ}\text{C}$	Up to several years	Store desiccated.
		2°C to 8°C	Up to 36 months (for specific formulations)	Follow manufacturer's specific guidelines.
	Short-term	Room Temperature	Up to 3 weeks	Avoid prolonged exposure to light and moisture.
Reconstituted Solution	Immediate Use	N/A	Immediately	Recommended for clinical-grade preparations.
	Short-term Storage	2°C to 8°C	2 to 7 days	For research-grade solutions.

| | Long-term Storage | $\leq -18^{\circ}\text{C}$ | Several months | Aliquot to avoid freeze-thaw cycles. Adding a carrier protein (0.1% HSA or BSA) is recommended. |

Experimental Protocols

Adherence to aseptic technique is paramount throughout these procedures to prevent microbial contamination.

Protocol 1: Reconstitution for Immediate Use

This protocol is based on the preparation of commercial formulations like Zadaxin and is suitable for experiments requiring immediate use of the solution.

Materials:

- Vial of lyophilized **Thymalfasin** (e.g., 1.6 mg)

- Vial or ampoule of Sterile Water for Injection (1.0 mL)
- Sterile syringe (2-3 mL) with a needle
- Alcohol wipes
- Sharps container

Methodology:

- Preparation: Wash hands thoroughly and work on a clean, disinfected surface. Allow the **Thymalfasin** vial and diluent to reach room temperature.
- Sterilization: Remove the protective caps from the **Thymalfasin** and diluent vials. Wipe the rubber stoppers of both vials with an alcohol wipe and allow them to air dry.
- Diluent Withdrawal: Attach the needle to the syringe. Draw 1.0 mL of air into the syringe and inject it into the diluent vial to equalize pressure. Invert the vial and withdraw 1.0 mL of Sterile Water for Injection.
- Reconstitution: Insert the needle into the **Thymalfasin** vial, angling it so the diluent flows down the side of the vial. Slowly inject the 1.0 mL of Sterile Water for Injection. This minimizes foaming.
- Dissolution: Gently swirl the vial in a circular motion until the powder is completely dissolved. Do not shake, as this can denature the peptide.
- Inspection: The resulting solution should be clear and colorless, free of particulate matter.
- Administration: The solution is now ready for experimental administration (e.g., subcutaneous injection). It should be used immediately.

Protocol 2: Reconstitution for Research and Long-Term Storage

This protocol is designed for research-grade **Thymalfasin** and includes steps for preparing stock solutions for storage.

Materials:

- Vial of lyophilized **Thymalfasin** (e.g., 1.0 mg)
- Sterile, high-purity water (18 MΩ-cm H₂O) or sterile PBS
- Sterile syringe and needles
- Alcohol wipes
- Sterile microcentrifuge tubes for aliquoting
- Optional: Carrier protein solution (e.g., sterile 1% Human or Bovine Serum Albumin - HSA/BSA)
- Sharps container

Methodology:

- Preparation: Before opening, centrifuge the vial of lyophilized powder briefly (e.g., 12,000 x g for 20 seconds) to pellet all material at the bottom. Allow the vial and diluent to reach room temperature.
- Sterilization: Disinfect the vial's rubber stopper with an alcohol wipe.
- Reconstitution: Slowly add the desired volume of sterile water or PBS to achieve a stock concentration of at least 100 µg/mL (a common stock concentration is 1 mg/mL). For a 1 mg vial, adding 1 mL of diluent creates a 1 mg/mL stock solution.
- Dissolution: Gently swirl to dissolve. If solubility is an issue, brief sonication in a water bath may aid dissolution.
- Addition of Carrier Protein (for long-term storage): To prevent peptide loss due to adsorption to storage vials and to improve stability, a carrier protein is recommended. Add a sterile solution of HSA or BSA to the reconstituted **Thymalfasin** to achieve a final carrier protein concentration of 0.1%.

- Aliquoting: Dispense the solution into small, single-use volumes in sterile, low-protein-binding microcentrifuge tubes. Aliquoting is critical to avoid repeated freeze-thaw cycles, which can degrade the peptide.
- Storage:
 - For use within 2-7 days, store the aliquots at 4°C.
 - For long-term storage, immediately freeze and store the aliquots at -18°C or lower.

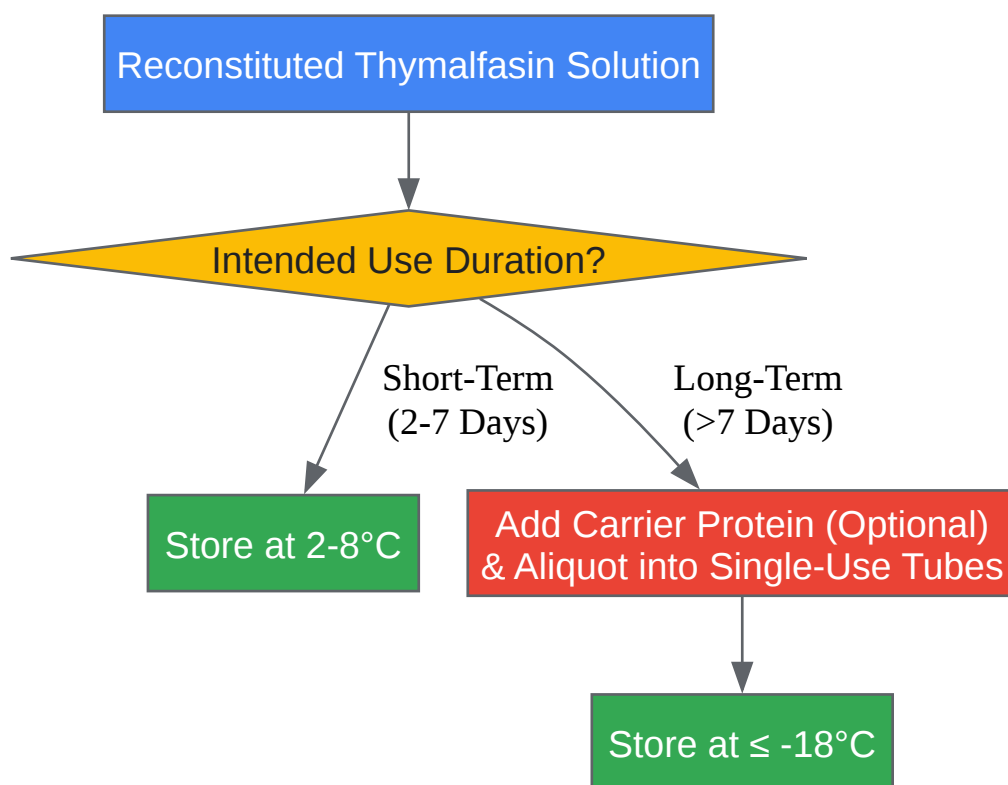
Visualizations

The following diagrams illustrate the workflow for **Thymalfasin** reconstitution and the decision logic for appropriate storage.



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Caption: General workflow for the reconstitution of lyophilized **Thymalfasin**.



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Caption: Decision logic for storing reconstituted **Thymalfasin** solution.

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